

Ecotoxicity of Disperse Red 60 Compared to Other Red Dyes: A Comprehensive Guide

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Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B3428950

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A detailed analysis of the environmental impact of **Disperse Red 60** in comparison to other commercially significant red dyes reveals varying levels of aquatic toxicity. This guide provides a comparative assessment of their ecotoxicity, outlines standard experimental protocols for evaluation, and explores the underlying toxicological mechanisms.

Disperse Red 60, an anthraquinone dye, exhibits moderate to high toxicity towards aquatic organisms. In contrast, the ecotoxicological profiles of other red dyes, such as the azo dyes C.I. Reactive Red 195, C.I. Acid Red 266, and C.I. Direct Red 80, present a more complex and varied picture. While data for some of these dyes is limited, available information suggests that their impact on the aquatic environment can range from being relatively non-toxic to exhibiting significant adverse effects.

Comparative Ecotoxicity Data

The following table summarizes the available quantitative ecotoxicity data for **Disperse Red 60** and other selected red dyes. The data is presented as the median lethal concentration (LC50) for fish and the median effective concentration (EC50) for daphnia and algae. These values represent the concentration of a substance that is lethal to 50% of the test organisms or causes a 50% reduction in a measured biological response, respectively, over a specified exposure period.

Dye Name	C.I. Name	CAS Number	Fish (96h LC50)	Daphnia (48h EC50)	Algae (72h EC50)
Disperse Red 60	60756	17418-58-5	~485 mg/L (Oncorhynchus mykiss)	>100 mg/L (Daphnia magna)	~19 mg/L (Desmodesmus subspicatus)
Reactive Red 195	205005	93050-79-4	Data Not Available	80% immobilization at 100 mg/L (Daphnia magna) ^[1]	Data Not Available
Acid Red 266	17101	57741-47-6	Data Not Available	Data Not Available	Data Not Available
Direct Red 80	35780	2610-10-8	Toxic to aquatic life with long-lasting effects ^[2]	Data Not Available	Data Not Available

Experimental Protocols for Aquatic Toxicity Testing

The ecotoxicity data presented in this guide are typically generated following standardized test guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure the reliability and comparability of the results.

Fish, Acute Toxicity Test (OECD 203)

This test evaluates the acute lethal toxicity of a substance to fish.

- **Test Organism:** A recommended fish species, such as Rainbow trout (*Oncorhynchus mykiss*), Zebra fish (*Danio rerio*), or Fathead minnow (*Pimephales promelas*).
- **Procedure:** Fish are exposed to a range of concentrations of the test substance in a static or semi-static system for 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours.

- Endpoint: The LC50 is calculated, which is the concentration of the substance that is lethal to 50% of the test fish over the 96-hour period.

Daphnia sp., Acute Immobilisation Test (OECD 202)

This test assesses the acute immobilizing effect of a substance on daphnids.

- Test Organism: Daphnia magna or a similar cladoceran species.
- Procedure: Young daphnids (less than 24 hours old) are exposed to a series of concentrations of the test substance for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- Endpoint: The EC50 is determined, representing the concentration that immobilizes 50% of the daphnids after 48 hours of exposure.

Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201)

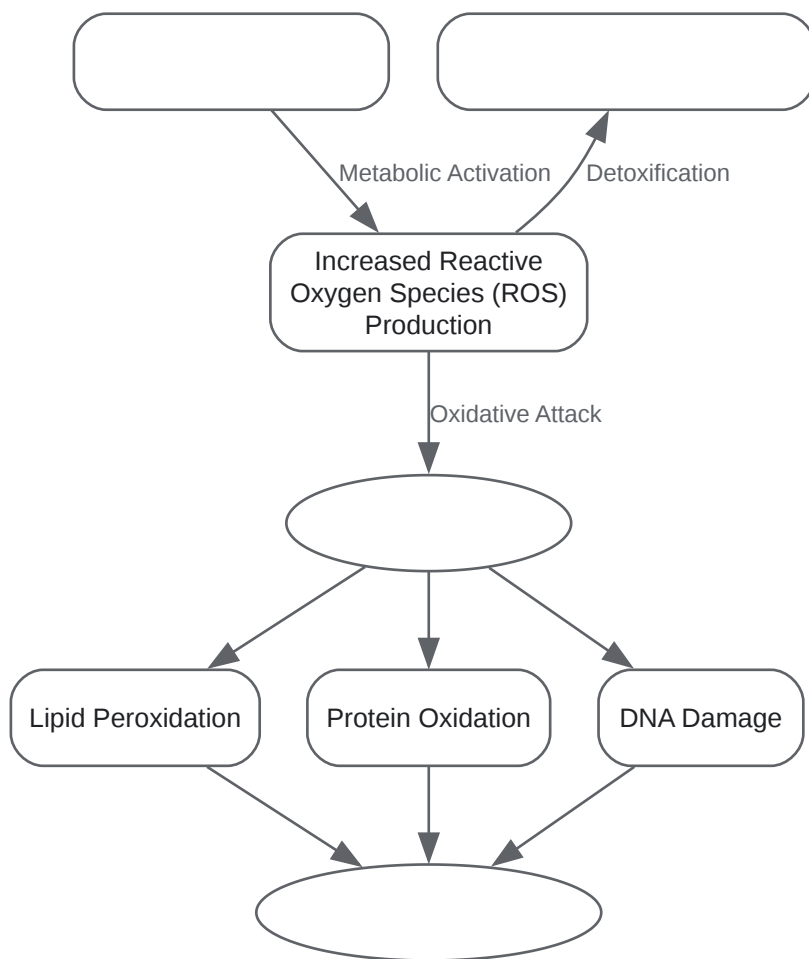
This test evaluates the effect of a substance on the growth of freshwater algae.

- Test Organism: A recommended algal species, such as *Desmodesmus subspicatus* or *Raphidocelis subcapitata*.
- Procedure: Exponentially growing algal cultures are exposed to various concentrations of the test substance over a 72-hour period. The growth of the algae is measured by cell counts or other biomass indicators.
- Endpoint: The EC50 is calculated, which is the concentration that causes a 50% reduction in algal growth (either growth rate or yield) compared to a control group.

Mechanism of Toxicity: Oxidative Stress

A common mechanism of toxicity for many dyes, including anthraquinone and azo dyes, in aquatic organisms is the induction of oxidative stress. This occurs when there is an imbalance

between the production of reactive oxygen species (ROS) and the ability of the organism's antioxidant defense system to detoxify these reactive intermediates.



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References

- 1. researchgate.net [researchgate.net]
- 2. Direct Red 80 - PubChem [pubchem.ncbi.nlm.nih.gov]

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